

Safety and Handling Precautions for 2-Nitroadamantane: An In-depth Technical Guide

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Compound of Interest

Compound Name: 2-Nitroadamantane

Cat. No.: B056112

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for trained professionals in a laboratory or drug development setting. It is not a substitute for a formal risk assessment and should be used in conjunction with the official Safety Data Sheet (SDS) and established institutional safety protocols.

Introduction

2-Nitroadamantane is a unique molecule that combines the rigid, three-dimensional adamantane cage with a nitro functional group. This structure imparts specific chemical and physical properties that are of interest in medicinal chemistry and materials science. As with any specialized chemical, a thorough understanding of its potential hazards and the implementation of appropriate safety and handling precautions are paramount for ensuring the well-being of researchers and the integrity of experimental outcomes. This guide provides an in-depth overview of the known safety information for **2-nitroadamantane**, supplemented with best practices for handling nitroalkanes and adamantane derivatives.

Hazard Identification and Classification

Based on available safety data, **2-nitroadamantane** is classified with the following hazards.^[1]

GHS Classification:

- Acute Aquatic Hazard: Category 3 (Harmful to aquatic life)[1]
- Chronic Aquatic Hazard: Category 4 (May cause long-lasting harmful effects to aquatic life) [1]

Hazard Statements:

- H402: Harmful to aquatic life.[1]
- H413: May cause long lasting harmful effects to aquatic life.[1]

Precautionary Statements:

- P273: Avoid release to the environment.[1]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

While the primary documented hazards relate to environmental effects, the presence of the nitro group warrants caution regarding potential reactivity and thermal instability, which are characteristic of nitroalkanes.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-nitroadamantane** is provided in the table below. This information is crucial for safe handling, storage, and experimental design.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₅ NO ₂	[2]
Molecular Weight	181.23 g/mol	[2]
Appearance	Not explicitly stated, likely a solid	
Boiling Point	Data not available	[2]
Melting Point	Data not available	
Solubility	Insoluble in water	[3]

Toxicological Information

Detailed toxicological data for **2-nitroadamantane** is limited. However, general precautions for handling nitro-containing compounds should be observed.

Exposure Route	Potential Effects and First Aid
Inhalation	May cause respiratory tract irritation. Move the affected person to fresh air. [1]
Skin Contact	May cause skin irritation. Immediately remove contaminated clothing and rinse the skin with water/shower. [1]
Eye Contact	May cause eye irritation. Rinse out with plenty of water and remove contact lenses if present. [1]
Ingestion	May be harmful if swallowed. Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell. [1]

Reactivity and Stability

The reactivity of **2-nitroadamantane** is influenced by both the adamantane cage and the nitro group.

- **Nitroalkane Reactivity:** Nitroalkanes can be sensitive to heat, shock, and friction. They can react violently with reducing agents, strong bases, and metals. The presence of metal oxides can increase the thermal sensitivity of nitroalkanes.[\[3\]](#)[\[4\]](#)
- **Adamantane Stability:** The adamantane structure itself is highly stable. However, functional groups attached to the cage can undergo various chemical transformations.
- **Incompatible Materials:** Strong oxidizing agents, strong reducing agents, and strong bases.
- **Hazardous Decomposition Products:** Combustion may produce carbon oxides and nitrogen oxides.[\[1\]](#)

Experimental Protocols and Handling Procedures

The following protocols are based on best practices for handling potentially hazardous chemicals in a research setting.

Personal Protective Equipment (PPE)

A risk assessment should always be conducted to determine the appropriate level of PPE. The following provides a general guideline:

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Impervious gloves (e.g., nitrile) should be worn. The choice of glove material should be based on the specific solvent being used.^[1]
- **Body Protection:** A lab coat is required. For larger quantities or when there is a risk of splashing, a chemical-resistant apron should also be worn.
- **Respiratory Protection:** If there is a risk of generating dust or aerosols, a properly fitted respirator with an appropriate cartridge should be used.

General Handling in the Laboratory

- **Work Area:** All work with **2-nitroadamantane** should be conducted in a well-ventilated fume hood.
- **Weighing:** When weighing the solid compound, use a balance inside the fume hood or in a designated weighing enclosure to prevent the dispersion of dust.
- **Solutions:** When preparing solutions, add the solid **2-nitroadamantane** to the solvent slowly. Be aware of any potential exothermic reactions, especially with reactive solvents.
- **Heating:** Avoid overheating solutions containing **2-nitroadamantane**. Use a controlled heating source such as a heating mantle or an oil bath with a temperature controller.
- **Reactions:** When conducting reactions, consider the potential for vigorous reactions, especially with reducing agents or strong bases.^{[3][4]} Use appropriate reaction vessel sizes and consider dropwise addition of reagents.

Spill and Emergency Procedures

- Small Spills:
 - Evacuate non-essential personnel from the immediate area.[\[1\]](#)
 - Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material into a sealed container for proper disposal.[\[1\]](#)
 - Clean the spill area with a suitable solvent, followed by soap and water.
- Large Spills:
 - Evacuate the laboratory immediately.
 - Alert institutional safety personnel.
 - Do not attempt to clean up a large spill without proper training and equipment.
- Fire:
 - Use a dry chemical, carbon dioxide, or foam extinguisher.[\[1\]](#)
 - Wear self-contained breathing apparatus in the event of a fire.[\[1\]](#)

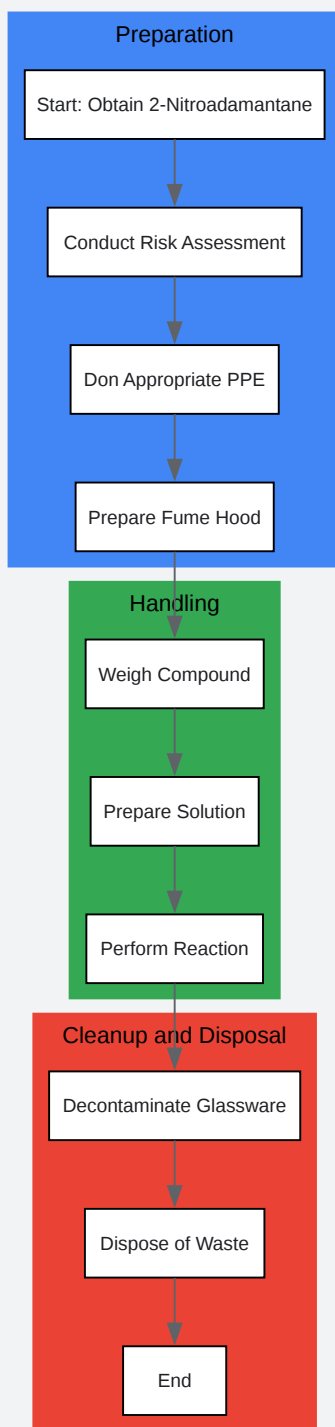
Storage and Disposal

- Storage: Store **2-nitroadamantane** in a tightly closed container in a dry, well-ventilated area.[\[1\]](#) Keep it away from incompatible materials.
- Disposal: Dispose of **2-nitroadamantane** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[\[1\]](#)

Diagrams and Workflows

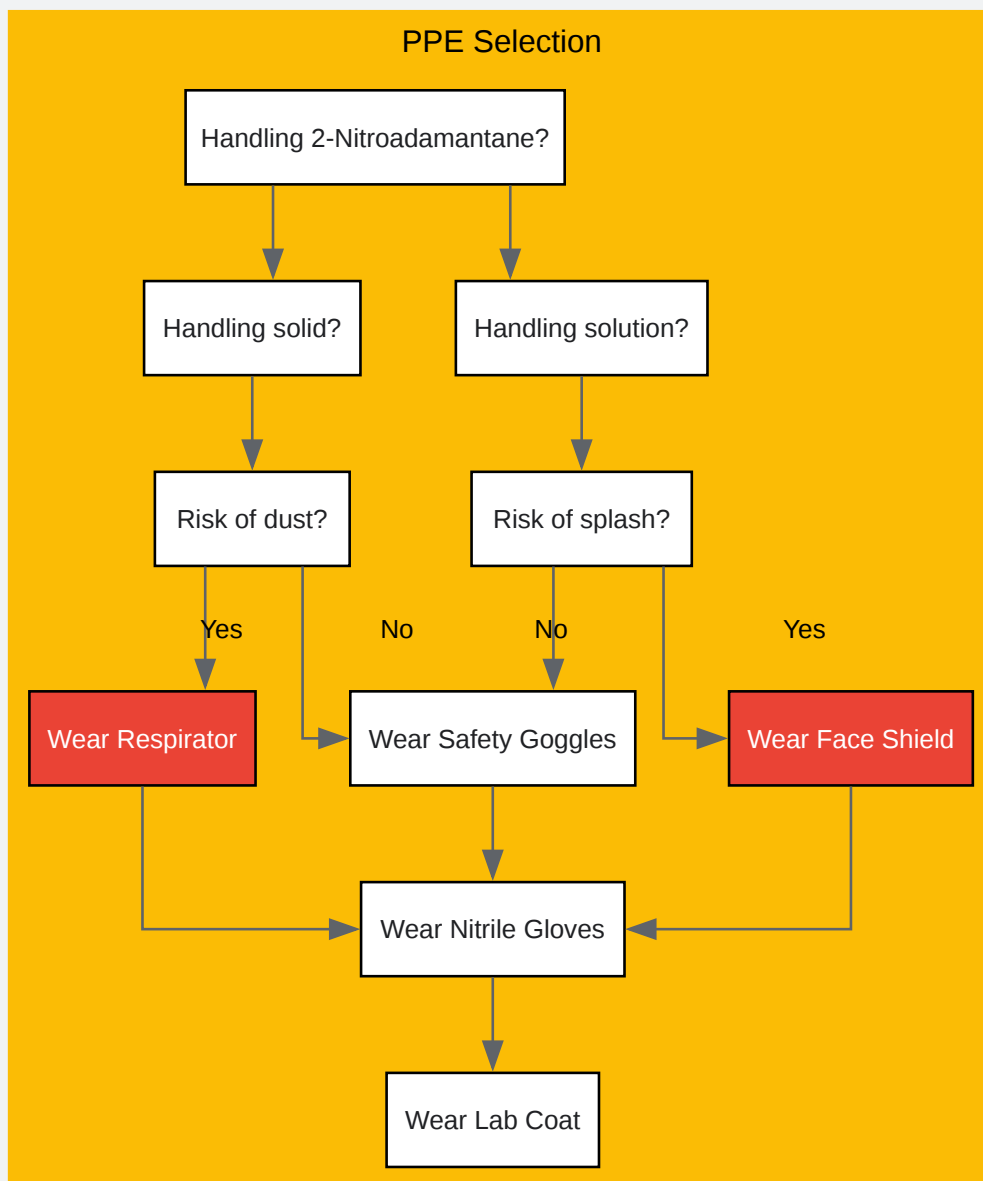
The following diagrams illustrate key safety and handling workflows for **2-nitroadamantane**.

General Handling Workflow for 2-Nitroadamantane

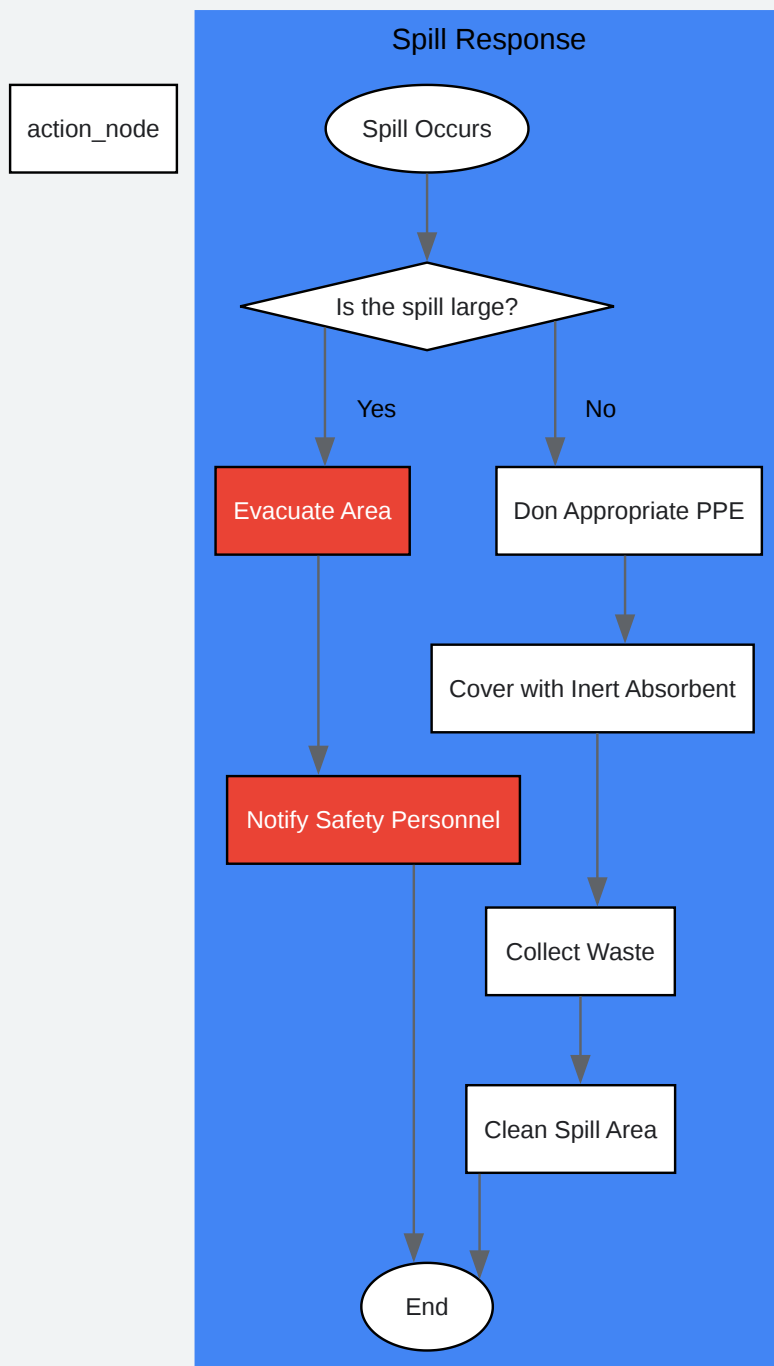
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Caption: A generalized workflow for the safe handling of **2-nitroadamantane** in a laboratory setting.

Personal Protective Equipment (PPE) Decision Tree



Spill Response Flowchart

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